Propyl Stearate: A Technical Overview of its Melting and Boiling Points

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Compound of Interest

Compound Name:	*Propyl stearate*
CAS No.:	*3634-92-2*
Cat. No.:	*B1217370*

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Propyl stearate, the ester formed from the condensation of stearic acid and propanol, is a compound of interest in various fields, including cosmetics, lubricants, and phase change materials.[1][2] A thorough understanding of its physical properties, particularly its melting and boiling points, is crucial for its application and development in these areas. This technical guide provides a detailed analysis of the melting and boiling point data for **propyl stearate**, along with the experimental methodologies used for their determination.

Physicochemical Data of **Propyl Stearate**

The melting and boiling points are fundamental physical constants that provide insight into the intermolecular forces and thermal behavior of a substance. For **propyl stearate**, these values are well-documented.

Property	Value	Conditions
Melting Point	28.9°C	-
Boiling Point	375.8°C	at 760 mmHg

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Experimental Protocols for Determination of Melting and Boiling Points

The determination of the melting and boiling points of **propyl stearate** is achieved through established laboratory techniques. These methods are designed to ensure accuracy and reproducibility.

1. Melting Point Determination using a Capillary Tube Method

This method is a common and reliable technique for determining the melting point of a solid crystalline substance like **propyl stearate**.

- Sample Preparation: A small amount of dry, powdered **propyl stearate** is packed into a thin-walled capillary tube, sealed at one end, to a height of about 2-3 mm. The tube is then tapped gently to ensure the sample is tightly packed at the bottom.
- Apparatus: A melting point apparatus, such as a Mel-Temp or a Thiele tube, is used. The capillary tube is placed in the heating block or oil bath of the apparatus, adjacent to a calibrated thermometer.
- Procedure:
  - The sample is heated at a steady and slow rate, typically 1-2°C per minute, to ensure thermal equilibrium between the sample, the heating medium, and the thermometer.
  - The temperature at which the first drop of liquid appears is recorded as the onset of melting.
  - The temperature at which the last crystal of the solid melts is recorded as the completion of melting.
  - The melting point is reported as a range between these two temperatures. For a pure substance, this range is typically narrow.
- Calibration: The accuracy of the thermometer in the apparatus is periodically checked using standard compounds with known, sharp melting points.

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2. Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

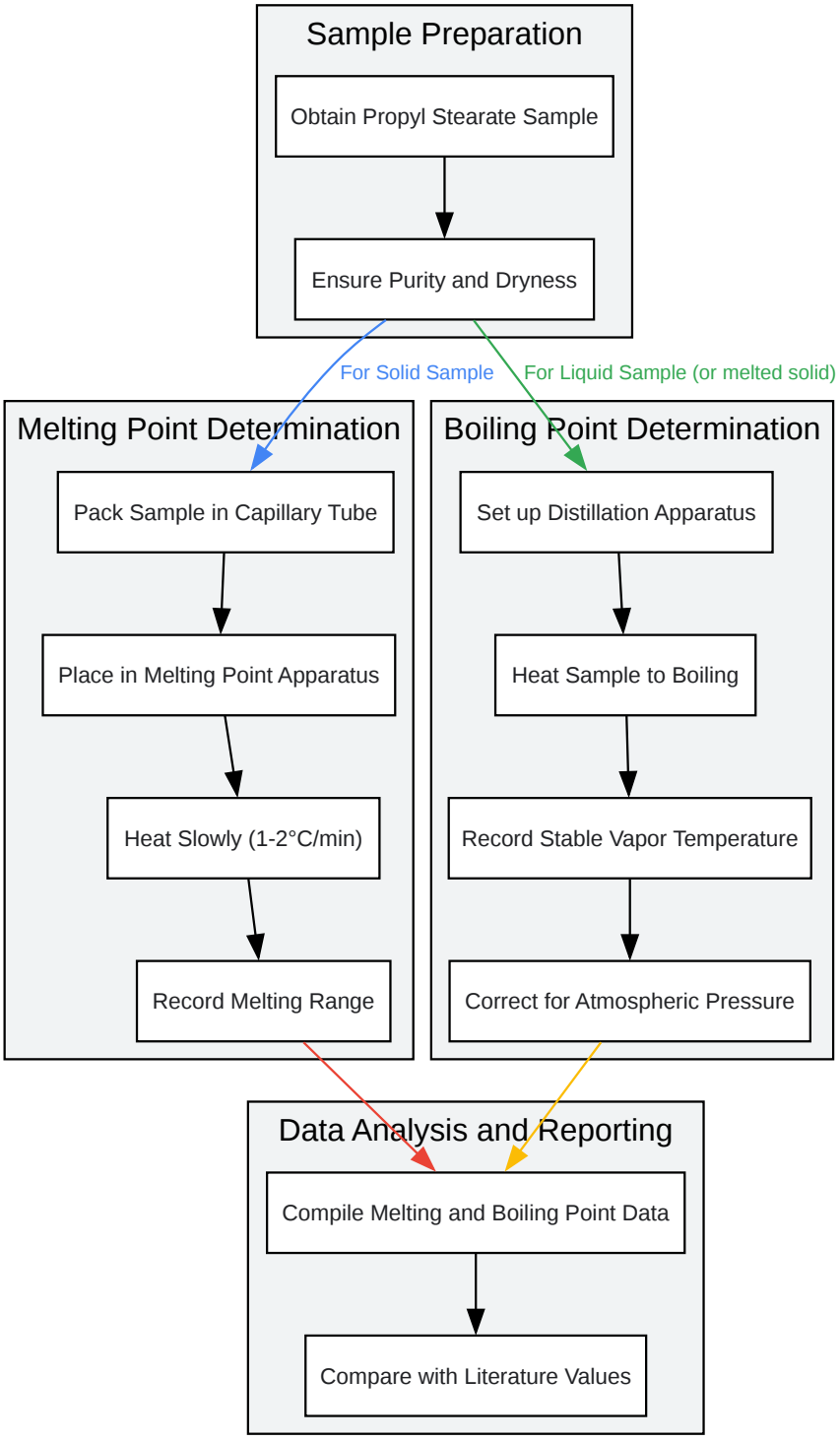
- Apparatus: A distillation setup is typically employed, consisting of a boiling flask, a condenser, a thermometer, and a receiving flask.
- Procedure:
  - A sample of **propyl stearate** is placed in the boiling flask along with a few boiling chips to ensure smooth boiling.
  - The thermometer is positioned so that the top of the bulb is level with the side arm of the distillation flask leading to the condenser. This ensures that the recorded temperature is that of the vapor in equilibrium with the boiling liquid.
  - The liquid is heated, and as it boils, the vapor travels into the condenser where it cools and liquefies, dripping into the receiving flask.
  - The temperature is recorded when it becomes constant. This stable temperature is the boiling point of the substance at the prevailing atmospheric pressure.
- Pressure Correction: Since the boiling point is dependent on the atmospheric pressure, it is often corrected to the standard pressure of 760 mmHg.

Workflow for Physical Property Determination

The logical flow of experiments to determine the melting and boiling points of **propyl stearate** is illustrated below.

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Experimental Workflow for Melting and Boiling Point Determination of Propyl Stearate



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Caption: Workflow for the determination of **propyl stearate**'s melting and boiling points.

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References

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- 2. PROPYL STEARATE | 3634-92-2 [chemicalbook.com]
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